

(2-Iodo-5-methoxyphenyl)boronic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Iodo-5-methoxyphenyl)boronic acid

Cat. No.: B569776

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An In-depth Technical Guide on **(2-Iodo-5-methoxyphenyl)boronic acid**: Core Properties

This guide provides essential technical data for **(2-Iodo-5-methoxyphenyl)boronic acid**, a compound of interest for researchers, scientists, and professionals in drug development. The following sections detail its fundamental chemical properties and provide a logical framework for its identification.

Core Chemical Properties

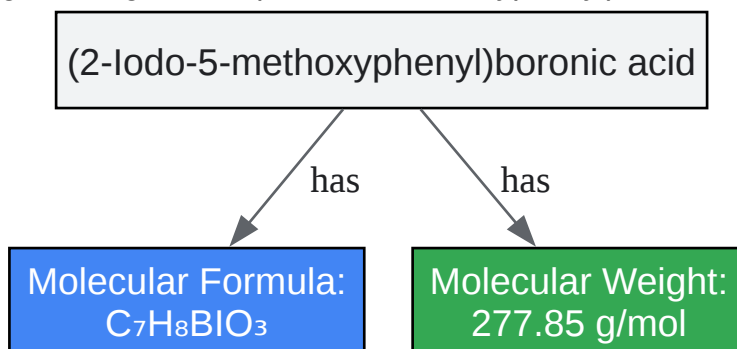
(2-Iodo-5-methoxyphenyl)boronic acid is an organoboron compound that serves as a versatile intermediate in organic synthesis, particularly in the formation of carbon-carbon and carbon-heteroatom bonds through cross-coupling reactions. Its chemical characteristics are summarized below.

Property	Value
Molecular Formula	C ₇ H ₈ BIO ₃ [1][2]
Molecular Weight	277.85 g/mol
CAS Number	89694-50-8[3][1]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its key molecular identifiers.

Logical Diagram for (2-Iodo-5-methoxyphenyl)boronic acid



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